

An In-depth Technical Guide to Methyl 2-(aminomethyl)nicotinate and its Analogs

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Compound of Interest

Compound Name: Methyl 2-(aminomethyl)nicotinate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-(aminomethyl)nicotinate is a heterocyclic compound belonging to the pyridine family, characterized by a methyl ester and an aminomethyl group at the 2- and 3-positions of the pyridine ring, respectively. While specific literature on **methyl 2-(aminomethyl)nicotinate** is sparse, this technical guide provides a comprehensive overview of its synthesis, physicochemical properties, and potential biological activities by drawing parallels with its structural isomers and related nicotinic acid derivatives. This document aims to serve as a valuable resource for researchers and professionals in drug discovery and development by consolidating available data, presenting detailed experimental protocols, and visualizing key chemical and biological pathways.

Introduction

Nicotinic acid and its derivatives are a well-established class of compounds with diverse pharmacological activities.[1][2] Methyl nicotinate, a simple ester of nicotinic acid, is known for its topical vasodilatory effects.[3][4] The introduction of an aminomethyl group to the nicotinic acid scaffold, as seen in **methyl 2-(aminomethyl)nicotinate**, presents an interesting modification that could modulate its biological profile. This guide explores the existing, albeit limited, knowledge on the target compound and leverages data from closely related analogs to infer its potential properties and mechanisms of action.

Physicochemical Properties

Quantitative data for **methyl 2-(aminomethyl)nicotinate** is not readily available in the public domain. However, data for its hydrochloride salt and a structural isomer are presented below for comparison.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Form	Storage Conditions
Methyl 2-(aminomethyl)nicotinate hydrochloride	151509-01-2	C ₈ H ₁₁ ClN ₂ O ₂	202.64	Solid	Inert atmosphere, 2-8°C
Methyl 5-(aminomethyl)nicotinate hydrochloride	1260791-59-0	C ₈ H ₁₀ ClN ₂ O ₂	Not specified	Not specified	Not specified
Methyl 2-aminonicotinate	14667-47-1	C ₇ H ₈ N ₂ O ₂	152.15	Not specified	-80°C (6 months), -20°C (1 month)

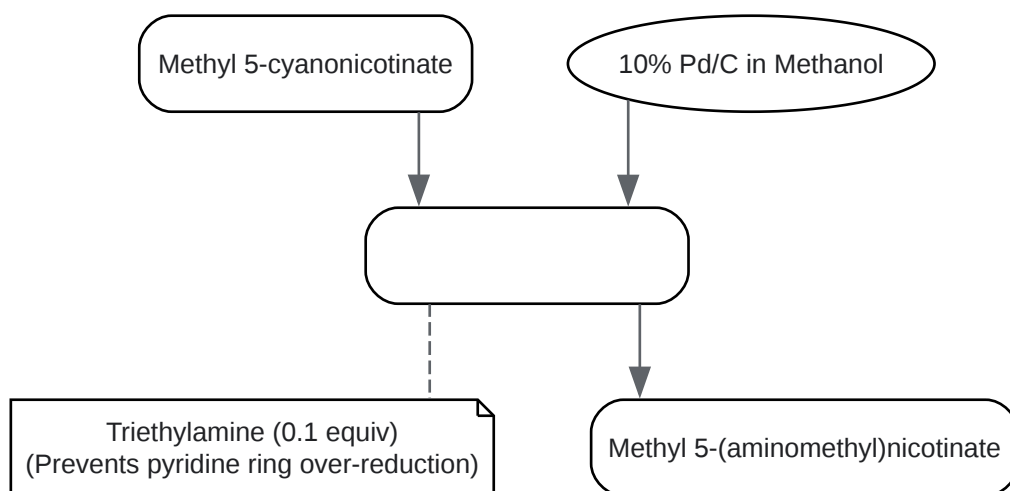
Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **methyl 2-(aminomethyl)nicotinate** was not found in the reviewed literature, synthetic routes for related compounds provide a foundational methodology.

General Synthetic Approach for Aminomethyl Nicotinates

The synthesis of aminomethyl nicotinate derivatives can be approached through the reduction of a corresponding cyanonicotinate precursor.

Experimental Workflow: Synthesis of Aminomethyl Nicotinate Derivatives



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Caption: General workflow for the synthesis of methyl 5-(aminomethyl)nicotinate via catalytic hydrogenation.

Synthesis of Methyl 2-methylnicotinate

A patented method describes the synthesis of the related compound, methyl 2-methylnicotinate, which could potentially be adapted.

Experimental Protocol:

- Step 1: Formation of Intermediate B: 1,1,3,3-tetramethoxypropane or 1,1,3,3-tetraethoxypropane is reacted under acidic conditions to yield compound B.
- Step 2: Condensation Reaction: Compound B is then reacted with a beta-aminocrotonic acid ester in an organic solvent to produce methyl 2-methylnicotinate.

This process is highlighted as being safer by avoiding the use of malodorous acrolein and offers a yield of over 65% with a purity of more than 98%.

Biological Activity and Potential Applications

Direct studies on the biological activity of **methyl 2-(aminomethyl)nicotinate** are lacking. However, the activities of related nicotinic acid derivatives suggest potential therapeutic applications.

Vasodilatory and Anti-inflammatory Effects

Methyl nicotinate is a known rubefacient and vasodilator.[2] Topical application induces localized erythema and increases blood flow.[4] This effect is believed to be mediated by the release of prostaglandins.[3] Derivatives of nicotinic acid have also been explored for their anti-inflammatory properties.[5] The aminomethyl group in the target compound could potentially modulate these activities.

Neurological and Cardiovascular Applications

The structural isomer, methyl 5-(aminomethyl)nicotinate, is suggested to interact with nicotinic acetylcholine receptors, which could lead to vasodilation and modulation of neurotransmitter release.[6] This points to potential applications in cardiovascular and neurological disorders.

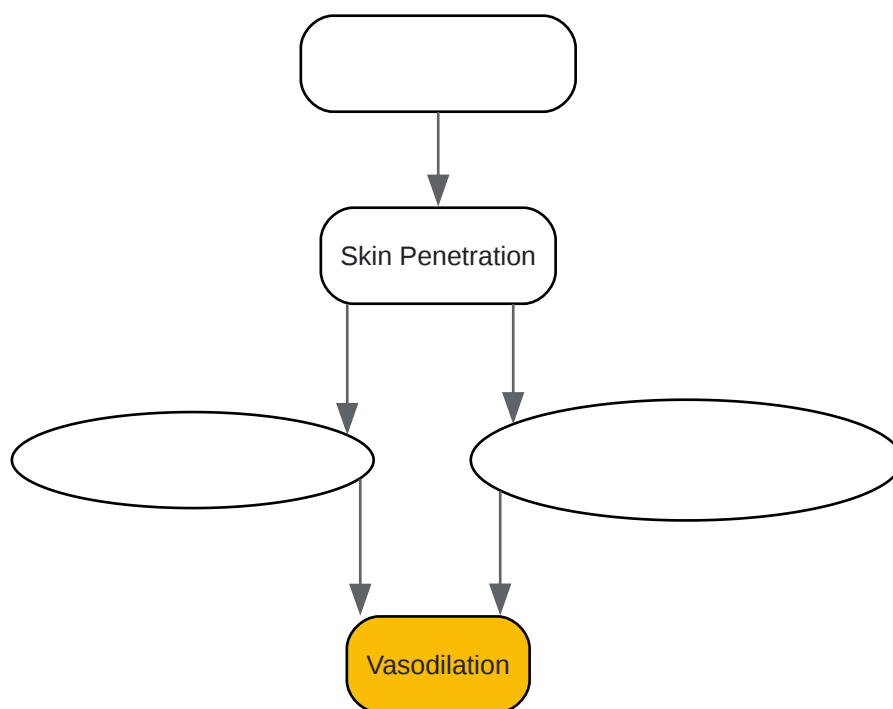
Antimicrobial Activity

Novel nicotinic acid derivatives have been synthesized and evaluated for their antimicrobial activity against various bacterial and fungal strains.[7] This suggests that the core nicotinic acid scaffold can be a valuable starting point for the development of new anti-infective agents.

Mechanism of Action

The proposed mechanism of action for the vasodilatory effects of methyl nicotinate involves the prostaglandin pathway and local sensory nerves.

Signaling Pathway: Vasodilation by Methyl Nicotinate



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Caption: Proposed mechanism of vasodilation induced by topical methyl nicotinate.[3]

Experimental Protocol: Investigating the Mechanism of Vasodilation

A study on methyl nicotinate-induced skin blood flow involved the following methodology:

- Subjects: Healthy volunteers.
- Inhibitors: Selective inhibitors for NO-mediated (L-NMMA), nerve-mediated (lidocaine/prilocaine), and cyclooxygenase-mediated (NSAID) pathways were applied.
- Application: Methyl nicotinate was applied topically.
- Measurement: Microvascular responses were measured using laser speckle contrast imaging (LSCI).
- Results: NSAIDs and lidocaine/prilocaine significantly reduced the perfusion increase, while L-NMMA had no effect, indicating the involvement of the prostaglandin pathway and local sensory nerves.[3]

Conclusion

Methyl 2-(aminomethyl)nicotinate remains a compound with limited specific research. However, by examining its structural analogs, a picture of its potential chemical and biological properties emerges. The synthetic pathways and biological activities of related nicotinic acid derivatives provide a strong foundation for future research into this specific molecule. This guide consolidates the available information to facilitate further investigation into the therapeutic potential of **methyl 2-(aminomethyl)nicotinate** and its derivatives in areas such as inflammation, cardiovascular disease, and neurology. Further studies are warranted to elucidate the precise pharmacological profile of this compound.

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